

# Application Notes and Protocols for BETAMIX® in Post-Emergence Weed Control

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## Compound of Interest

Compound Name:	Betamix
CAS No.:	8074-50-8
Cat. No.:	B1196804

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For Researchers, Scientists, and Drug Development Professionals

These notes provide detailed information and protocols for the use of **BETAMIX®**, a selective post-emergence herbicide, in research and development settings. **BETAMIX®** is effective for the control of a range of broadleaf weeds in specific crops.

## Active Ingredients and Mode of Action

**BETAMIX®** is a herbicide containing two active ingredients from the phenyl-carbamate chemical group: phenmedipham (160 g/L) and desmedipham (160 g/L).[1]

Mode of Action: Both active ingredients are classified as Group 5 herbicides.[1][2][3] They act by inhibiting photosynthesis at photosystem II.[2] This disruption of the plant's energy production process leads to weed death. Sugar beets have a tolerance to **BETAMIX®** due to their ability to rapidly metabolize the active ingredients.[4]

## Target Crops and Application Timing

**BETAMIX®** is registered for use in the following crops:

- Fodder Beet
- Red Beet (Table Beets)
- Sugar Beet

Critical Timing: For optimal results, **BETAMIX**® should be applied when weeds are at the cotyledon to 2 true leaf stage.[2] Efficacy is maximized when weeds are young and actively growing, and not under stress from heat or lack of water.[5][6][7] Application should occur after the crop has developed at least two true leaves.[1][2] Applying to beets before the two-true-leaf stage can result in crop injury.[2]

## Weed Control Spectrum

Susceptible Weeds: **BETAMIX**® is effective against a variety of seedling-stage broadleaf weeds, including:

- Black nightshade (up to 4 true leaves)[2]
- Chickweed[2]
- Cornbind (up to 4 true leaves)[2]
- Fathen[2]
- Fumitory[2]
- Green Foxtail[3]
- Groundsel[2]
- Lamb's-quarters[3]
- Mustard[3]
- Nettle[2]
- Pigweed[3]

- Redroot[2]
- Shepherd's purse[2]
- Spurrey[2]
- Twin cress[2]
- Wild Buckwheat[3]
- Willow weed (up to 4 true leaves)[2]
- Yellow Foxtail[3]

Resistant Weeds: The following are generally resistant to **BETAMIX®**:

- Grass weeds[2]
- Mature annual broad-leaved weeds[2]
- Perennial broad-leaved weeds[2]
- Wireweed[2]

## Application Rates and Methods

Application rates for **BETAMIX®** can be adapted for conventional, split (low rate), or micro-rate applications depending on the weed pressure and crop stage. Applications can be made via ground sprayers, either as a broadcast or band spray.[2][5] Aerial application is also an option in some regions.[5][6]

Table 1: Conventional Application Rates



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Note: Data sourced from Ravensdown product label.[2]

Table 2: Split (Reduced Rate) Applications for Sugar Beets



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Note: A maximum of 3 applications per season is recommended.[3]

Table 3: Micro-Rate Applications for Sugar Beets (Broadcast)



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Note: Micro-rate applications are often tank-mixed with other herbicides and adjuvants.[6]

## Tank-Mixing Partners

To broaden the weed control spectrum, **BETAMIX®** can be tank-mixed with other compatible herbicides. Always consult the labels of all tank-mix partners and adhere to the most restrictive guidelines.[5][6]

Table 4: Recommended Tank-Mix Partners for **BETAMIX®** in Sugar Beets



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### Important Considerations:

- Do not mix **BETAMIX®** with foliar nutrients or surfactants unless specified.[2]

- When tank-mixing with Upbeet, do not use an additional adjuvant.[7][8]
- The use of wetting agents or spray adjuvants with conventional or multiple low-rate applications of **BETAMIX**® is prohibited unless part of a specified micro-rate program.[6]

## Experimental Protocols

### Protocol for Evaluating **BETAMIX**® Efficacy on Broadleaf Weeds in Sugar Beets

Objective: To determine the dose-response and efficacy of **BETAMIX**® on a mixed population of broadleaf weeds in a sugar beet crop.

Materials:

- **BETAMIX**® herbicide
- Calibrated research plot sprayer
- Sugar beet plots (e.g., 3m x 10m) with established, uniform weed pressure
- Untreated control plots
- Randomized complete block design with 4 replications
- Weed species identification guides
- Quadrat (e.g., 0.25 m<sup>2</sup>) for weed counts
- Data collection sheets

Methodology:

- Plot Establishment: Establish sugar beet plots in an area with a known history of target broadleaf weeds. Ensure uniform crop and weed emergence.
- Treatment Preparation: Prepare spray solutions for each treatment, including an untreated control and at least three rates of **BETAMIX**® (e.g., low, medium, and high label rates).

- Application:
  - Apply treatments when sugar beets are at the 2- to 4-true-leaf stage and the majority of weeds are at the cotyledon to 2-true-leaf stage.
  - Use a calibrated plot sprayer to deliver a consistent spray volume (e.g., 200 L/ha).
  - Avoid application during periods of crop stress, such as high temperatures (above 80°F or 27°C), drought, or rapid climatic changes.<sup>[5][6]</sup>
- Data Collection:
  - Weed Counts: At 0, 7, 14, and 28 days after treatment (DAT), count the number of each weed species within a randomly placed quadrat in each plot.
  - Phytotoxicity Assessment: At 7 and 14 DAT, visually assess crop injury on a scale of 0% (no injury) to 100% (crop death). Note any stunting, chlorosis, or necrosis.
  - Biomass: At 28 DAT, harvest the above-ground biomass of weeds within the quadrat, dry to a constant weight, and record.
- Statistical Analysis: Analyze weed count, biomass, and phytotoxicity data using Analysis of Variance (ANOVA) and a means separation test (e.g., Tukey's HSD) to determine significant differences between treatments.

## Protocol for Assessing Tank-Mix Compatibility and Efficacy

Objective: To evaluate the physical compatibility and synergistic or antagonistic effects of tank-mixing **BETAMIX**® with another herbicide.

Materials:

- **BETAMIX**® and selected tank-mix partner herbicides
- Glass jars with lids (for jar test)
- Calibrated research plot sprayer

- Crop plots with target weed species
- Treatments to include:
  - Untreated control
  - **BETAMIX®** alone
  - Tank-mix partner alone
  - **BETAMIX®** + tank-mix partner

#### Methodology:

- Jar Test for Physical Compatibility:
  - In a glass jar, add water and the respective herbicides in the correct proportions to simulate the final spray solution.
  - Agitate the mixture and let it stand for 15-30 minutes.
  - Observe for any signs of incompatibility, such as precipitation, flocculation, or separation.
- Field Efficacy Trial:
  - Following the general methodology of the efficacy protocol (6.1), apply the prepared treatments to replicated plots.
  - Collect data on weed control and crop phytotoxicity at regular intervals.
- Data Analysis:
  - Analyze the data to determine if the tank-mix provides a significant improvement in weed control compared to the individual products.
  - Assess if the tank-mix results in any increased crop injury.

## Visualizations



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Caption: Mode of action for **BETAMIX®** herbicide.



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Caption: Decision workflow for **BETAMIX®** application.

## Crop Rotation

Following a post-emergence application of **BETAMIX®**, do not rotate with cereal grain crops for 120 days.[5][6] For other crops, there are generally no restrictions, but it is always best to consult the product label for specific regional guidelines.[10][11][12]

## Resistance Management

**BETAMIX®** contains Group 5 herbicides. To mitigate the development of herbicide resistance, it is crucial to rotate with herbicides from different mode of action groups.[2] Avoid repeated applications of only Group 5 herbicides in the same field.[3]

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